

Standard Operating Procedure: Safe Handling of Norethylmorphine

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Compound of Interest

Compound Name: Norethylmorphine

CAS No.: 72165-34-5

Cat. No.: B1237711

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Norethylmorphine**. Adherence to these procedural guidelines is critical to mitigate risks and ensure a safe laboratory environment.

Hazard Identification

Norethylmorphine is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is harmful if swallowed.[1] As a potent opioid compound, it should be handled with care to avoid accidental exposure through ingestion, inhalation, or skin contact.[2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final barrier to exposure and is determined by a risk assessment of the specific procedures being performed.[3][4] Administrative and engineering controls, such as working in a designated area and using a chemical fume hood, should be implemented first.[2][5]

Table 1: Recommended Personal Protective Equipment for Handling **Norethylmorphine**

Equipment	Specification	Purpose	Source(s)
Gloves	Double-gloving with powder-free nitrile gloves is recommended.	Prevents dermal absorption. The outer glove can be removed in case of contamination. Powder-free gloves prevent aerosolization of the compound.	[3][4]
Lab Coat/Gown	A disposable, long-sleeved gown made of a low-permeability fabric. Cuffs should be tucked under the inner glove.	Protects skin and personal clothing from contamination.	[3][6]
Eye Protection	Chemical splash goggles or safety glasses with side shields meeting ANSI Z.87.1 standards.	Protects eyes from splashes or airborne particles.	[2][4][5]
Face Shield	Required in addition to goggles when there is a significant risk of splashes.	Provides full-face protection from splashes.	[5][6]
Respiratory Protection	A NIOSH-approved N95 or higher respirator is required when handling powders or if there is a risk of aerosol generation.	Prevents inhalation of airborne particles. Use must be part of a respiratory protection program.	[3][4]
Shoe Covers	Disposable shoe covers.	Prevents the tracking of contaminants out of the laboratory.	[6]

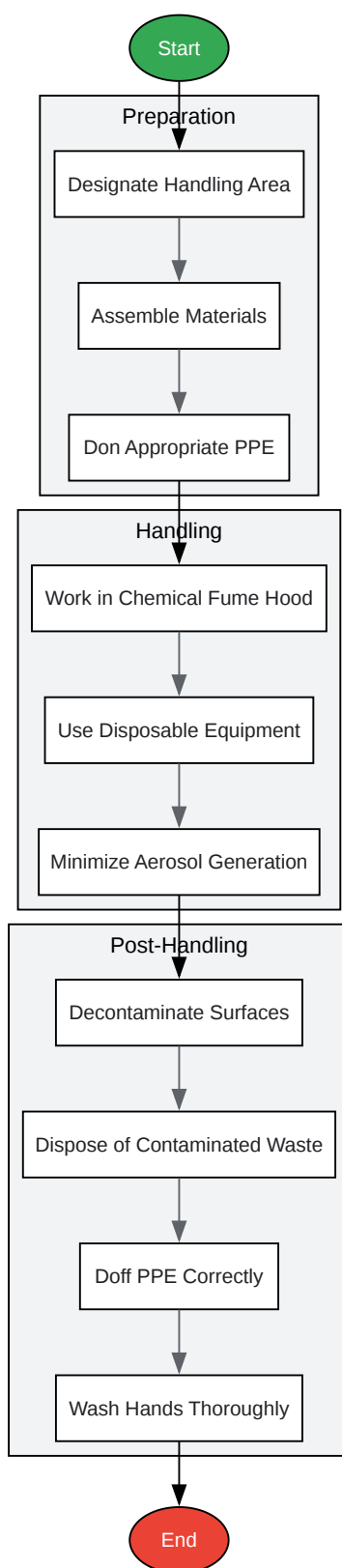
Operational Plans

Safe Handling Protocol

All handling of **Norethylmorphine**, particularly of the neat or powdered form, must be conducted within a certified chemical fume hood or a combined chemical fume hood/biological safety cabinet to minimize inhalation exposure.[2]

Step-by-Step Handling Procedure:

- Preparation:
 - Designate a specific area for handling **Norethylmorphine**.
 - Assemble all necessary equipment and reagents before starting.
 - Don the appropriate PPE as specified in Table 1.
- Handling:
 - Perform all manipulations, including weighing and preparing solutions, within a chemical fume hood.
 - Use disposable equipment whenever possible to minimize cleaning and potential for contamination.
 - Handle the compound gently to avoid creating dust or aerosols.
- Post-Handling:
 - Upon completion, decontaminate all surfaces and equipment.
 - Carefully remove PPE, starting with the outer gloves, and dispose of it as hazardous waste.
 - Wash hands thoroughly with soap and water after removing all PPE.[7]
 - Do not eat, drink, or smoke in the handling area.[7]



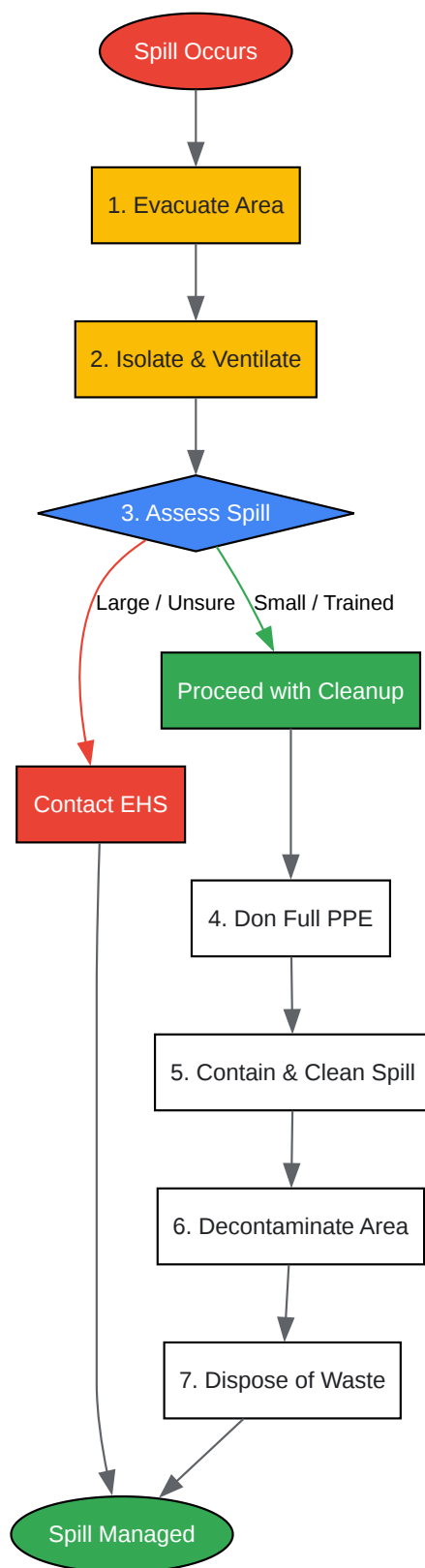
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Caption: A step-by-step workflow for the safe handling of **Norethylmorphine**.

Emergency Procedures: Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and contamination.

- **Evacuate:** Alert others and evacuate all non-essential personnel from the immediate area.
- **Isolate & Ventilate:** Secure the area to prevent entry. Ensure the area is well-ventilated, preferably within a fume hood.
- **Assess:** Evaluate the extent of the spill and determine if you have the appropriate training and materials to clean it up safely. If the spill is large or you are unsure, contact your institution's Environmental Health and Safety (EHS) department.
- **PPE:** Don the appropriate PPE, including a respirator, double gloves, a disposable gown, and eye protection.
- **Containment & Cleanup:**
 - **For solid spills:** Gently cover the spill with absorbent pads. Carefully sweep the material into a designated hazardous waste container. Avoid raising dust. Use a HEPA-filtered vacuum if available for final cleanup.^[4]
 - **For liquid spills:** Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
- **Decontamination:** Clean the spill area with an appropriate decontaminating solution, working from the outer edge of the spill towards the center.
- **Disposal:** All materials used for cleanup, including contaminated PPE, must be placed in a sealed, labeled hazardous waste container for proper disposal.



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Caption: Emergency response workflow for a **Norethylmorphine** spill.

Disposal Plan

All **Norethylmorphine** waste, including unused product, contaminated lab supplies (e.g., gloves, pipette tips, absorbent pads), and empty containers, must be treated as hazardous pharmaceutical waste.[8]

Disposal Protocol:

- Segregation: Do not mix **Norethylmorphine** waste with non-hazardous laboratory trash. All contaminated items must be segregated.[4]
- Containerization:
 - Place all solid waste, including contaminated PPE and cleaning materials, into a clearly labeled, sealed hazardous waste container. In many institutions, this will be a black bin designated for hazardous pharmaceutical waste.[8]
 - Empty containers must also be disposed of in this manner.
 - Liquid waste should be collected in a compatible, sealed, and clearly labeled hazardous waste container.
- Labeling: Ensure all waste containers are labeled with "Hazardous Waste," the chemical name (**Norethylmorphine**), and any other information required by your institution and local regulations.
- Storage: Store waste containers in a secure, designated satellite accumulation area until they are collected for disposal.
- Final Disposal: Disposal must be handled by a licensed hazardous waste disposal company, typically via incineration, to ensure the compound is rendered non-retrievable.[9] Do not dispose of **Norethylmorphine** down the drain or in regular trash.[10] The U.S. Drug Enforcement Administration (DEA) and Environmental Protection Agency (EPA) have strict regulations for the disposal of controlled and hazardous substances.[8][9]

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